

Technical Safety Guide: 2-Bromo-6-chloro-4-(trifluoromethyl)aniline

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Compound of Interest

Compound Name: 2-Bromo-6-chloro-4-(trifluoromethyl)aniline

Cat. No.: B012931

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide. A complete Safety Data Sheet (SDS) for **2-Bromo-6-chloro-4-(trifluoromethyl)aniline** (CAS No. 109919-26-8) is not readily available in public domains. Therefore, the information presented herein is a compilation of data for the specified compound where available, supplemented by data from structurally similar compounds. All data derived from analogous compounds are clearly marked. It is imperative to conduct a thorough risk assessment before handling this chemical.

Chemical Identification and Physical Properties


This section provides the known identifiers and physical characteristics of **2-Bromo-6-chloro-4-(trifluoromethyl)aniline**.

Identifier	Value
Chemical Name	2-Bromo-6-chloro-4-(trifluoromethyl)aniline
CAS Number	109919-26-8[1][2][3]
Molecular Formula	C ₇ H ₄ BrClF ₃ N[1][2][3]
Molecular Weight	274.47 g/mol [2][3]
IUPAC Name	2-bromo-6-chloro-4-(trifluoromethyl)aniline[2]
Synonyms	4-Amino-3-bromo-5-chlorobenzotrifluoride[1]
Physical Property	Value
Boiling Point	72 °C @ 0.2 mmHg
Refractive Index (n _{20/D})	1.5360

Hazard Identification and GHS Classification

Detailed hazard classification for **2-Bromo-6-chloro-4-(trifluoromethyl)aniline** is not available. The following GHS pictograms and hazard statements are based on classifications for structurally related aniline compounds.

Pictogram:

 alt text

Signal Word: Warning

Hazard Statement	Description
H302	Harmful if swallowed
H312	Harmful in contact with skin
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled
H335	May cause respiratory irritation

Note: These hazard statements are extrapolated from similar compounds and should be treated as potential hazards until a definitive SDS for **2-Bromo-6-chloro-4-(trifluoromethyl)aniline** is available.

Toxicological Data (Data from Analogous Compounds)

No specific toxicological data (e.g., LD50, LC50) for **2-Bromo-6-chloro-4-(trifluoromethyl)aniline** were found. The following table presents data for a related compound, 2,4,6-Tribromoaniline, to provide an indication of potential toxicity.

Compound: 2,4,6-Tribromoaniline

Route of Exposure	Species	Value
Oral (LD50)	Not Specified	Not Available
Dermal (LD50)	Not Specified	Not Available
Inhalation (LC50)	Not Specified	Not Available

General toxicological effects of aromatic amines may include methemoglobinemia, cyanosis, convulsions, and irritation to the skin, eyes, and respiratory tract.^[4]

Experimental Protocols: Safe Handling and Emergency Procedures

The following protocols are based on best practices for handling hazardous aromatic amines and information from SDSs of similar compounds.

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical. The following table outlines the recommended protective equipment.

Body Part	Recommended Protection	Standard/Specification
Eyes/Face	Safety glasses with side-shields or chemical goggles. A face shield is recommended if there is a risk of splashing.	OSHA 29 CFR 1910.133 or European Standard EN166.
Skin	Chemical-resistant gloves (e.g., nitrile rubber). A long-sleeved laboratory coat should be worn.	Inspect gloves for any signs of degradation or puncture before use.
Respiratory	Work should be conducted in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA approved respirator is recommended.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.

Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize risk.

Handling:

- Avoid all personal contact, including inhalation of dust or vapors.

- Use in a well-ventilated area, preferably within a certified chemical fume hood.
- Avoid the formation of dust and aerosols.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and acids.^[5]
- Store away from heat, sparks, and open flames.

First Aid Measures

The following first aid procedures are recommended in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Accidental Release Measures

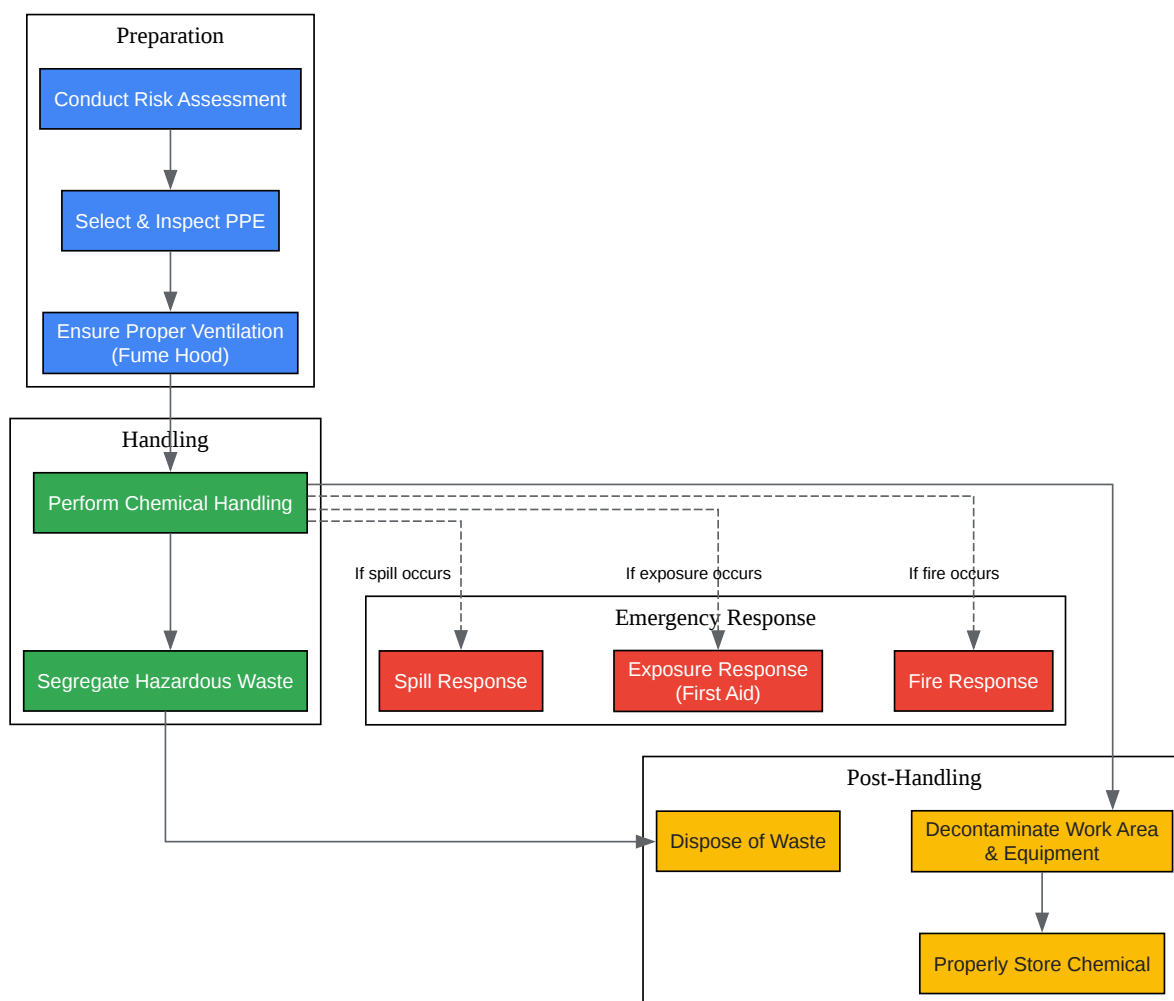
In the event of a spill, follow these procedures:

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. For large spills, contain the spill and collect the material for disposal.

Diagrams

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of hazardous aromatic amines like **2-Bromo-6-chloro-4-(trifluoromethyl)aniline**.



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Caption: A workflow for the safe handling of hazardous chemicals.

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